

Safety precautions and handling guidelines for Iodomethyl pivalate.

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Compound of Interest

Compound Name: Iodomethyl pivalate

Cat. No.: B139702

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An In-depth Technical Guide to the Safe Handling of **Iodomethyl Pivalate**

For Researchers, Scientists, and Drug Development Professionals

This guide provides comprehensive safety precautions and handling guidelines for **Iodomethyl pivalate** (CAS No. 53064-79-2), a reagent commonly used in pharmaceutical synthesis and organic chemistry.^{[1][2]} Adherence to these guidelines is crucial to ensure the safety of laboratory personnel and the integrity of research.

Chemical and Physical Properties

Iodomethyl pivalate, also known as iodomethyl 2,2-dimethylpropanoate, is a pale yellow liquid.^[1] It is sensitive to light, air, and heat, necessitating specific storage conditions to prevent degradation.^[1]

Table 1: Physical and Chemical Properties of **Iodomethyl Pivalate**

Property	Value
Molecular Formula	C6H11IO2[1][2][3][4][5]
Molecular Weight	242.05 g/mol [1][2][3]
Melting Point	33-35°C[1][4][5]
Boiling Point	211.5°C[1][4][5]
Density	1.614±0.06 g/cm ³ (Predicted)[4]

Hazard Identification and GHS Classification

Iodomethyl pivalate is classified as a hazardous substance. It is corrosive and can cause severe skin burns and eye damage.[1][6][7] It is also suspected of causing genetic defects and may cause respiratory irritation.[3][6][7][8][9]

Table 2: GHS Hazard Classification for **Iodomethyl Pivalate**

Hazard Class	Category	Hazard Statement
Skin Corrosion/Irritation	1C / 2	H314: Causes severe skin burns and eye damage / H315: Causes skin irritation[3][6][7][8][9]
Serious Eye Damage/Eye Irritation	1	H318: Causes serious eye damage[3][8][9]
Germ Cell Mutagenicity	2	H341: Suspected of causing genetic defects[6][7]
Specific Target Organ Toxicity (Single Exposure)	3	H335: May cause respiratory irritation[3][8][9][10]
Flammable Liquids	4	H227: Combustible liquid[6][7]

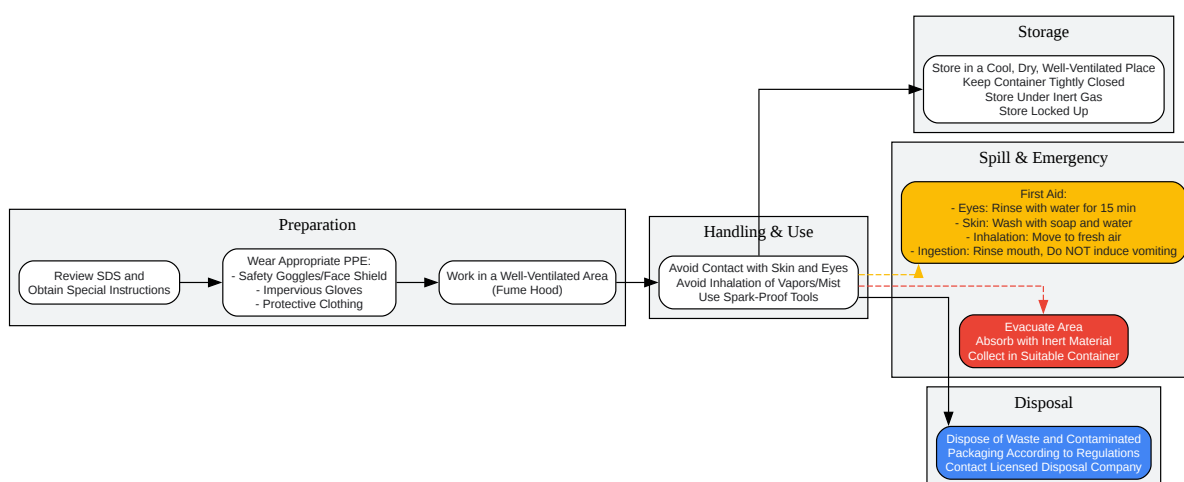
GHS Pictograms:

GHS05: Corrosion

Signal Word: Danger[3][6][9]

Safe Handling and Experimental Workflow

Proper handling of **Iodomethyl pivalate** is essential to minimize exposure and ensure a safe laboratory environment. The following workflow outlines the key steps for safe handling, from preparation to disposal.



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Caption: Workflow for the safe handling of **Iodomethyl pivalate**.

Personal Protective Equipment (PPE)

When handling **iodomethyl pivalate**, it is mandatory to use appropriate personal protective equipment to prevent contact and exposure.[\[6\]](#)[\[9\]](#)

- Eye/Face Protection: Wear tightly fitting safety goggles with side-shields or a face shield.[\[9\]](#)[\[10\]](#)
- Skin Protection: Handle with impervious gloves.[\[6\]](#) Wear protective clothing and boots as needed.[\[6\]](#) Contaminated clothing should be washed before reuse.[\[6\]](#)
- Respiratory Protection: If working outside of a fume hood or if exposure limits are exceeded, use a NIOSH/MSHA or European Standard EN 149 approved respirator.[\[9\]](#)[\[10\]](#)

First-Aid Measures

In case of exposure to **iodomethyl pivalate**, immediate medical attention is required.[\[6\]](#)

Table 3: First-Aid Procedures for **iodomethyl Pivalate** Exposure

Exposure Route	First-Aid Procedure
Inhalation	Move the person to fresh air. If not breathing, give artificial respiration. Consult a physician. [6] [10]
Skin Contact	Take off immediately all contaminated clothing. Wash off with soap and plenty of water. Consult a physician. [6] [10]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes and consult a physician. [6] [10]
Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician. [6] [10]

Storage and Disposal

Proper storage and disposal are critical for maintaining the stability of **Iodomethyl pivalate** and for environmental safety.

- **Storage:** Store in a cool, dry, and well-ventilated place away from oxidizing agents.^[1] Keep the container tightly closed and store under an inert gas.^[10] The storage area should be locked up.^{[6][9]}
- **Disposal:** Dispose of surplus and non-recyclable solutions through a licensed disposal company.^[10] Do not let the product enter drains.^[10] Contaminated packaging should be disposed of as unused product.^[10]

Accidental Release Measures

In the event of a spill, immediate action should be taken to contain and clean up the material safely.

- **Personal Precautions:** Use personal protective equipment.^{[6][10]} Evacuate personnel to safe areas and ensure adequate ventilation.^{[6][10]}
- **Environmental Precautions:** Prevent the product from entering drains.^{[6][10]}
- **Containment and Cleaning:** Absorb the spill with an inert absorbent material (e.g., sand, silica gel).^[6] Collect the material in suitable, closed containers for disposal.^[10]

Fire-Fighting Measures

Iodomethyl pivalate is a combustible liquid.^{[6][7]}

- **Suitable Extinguishing Media:** Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^[10]
- **Special Hazards:** Hazardous decomposition products include carbon oxides, hydrogen iodide, and pivalic acid fumes.
- **Protective Equipment:** Firefighters should wear self-contained breathing apparatus.^[10]

This technical guide is intended to provide essential safety information for handling **Iodomethyl pivalate**. Always refer to the specific Safety Data Sheet (SDS) provided by the supplier for the

most detailed and up-to-date information.

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